

Spectroscopic Characterization of 2-(4-Butylbenzoyl)oxazole: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Butylbenzoyl)oxazole

CAS No.: 898760-09-3

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-(4-butylbenzoyl)oxazole**, a molecule of interest in medicinal chemistry and materials science. As a Senior Application Scientist, this document is structured to deliver not just raw data, but a deeper understanding of the experimental choices and the interpretation of the spectral features. The protocols and data presented herein are designed to be a self-validating system for researchers working with this and similar molecular scaffolds.

Molecular Structure and Overview

2-(4-Butylbenzoyl)oxazole belongs to the diverse family of oxazole-containing compounds, which are recognized for their wide range of pharmacological activities.^[1] Accurate structural elucidation is the cornerstone of any research and development effort, ensuring the identity, purity, and desired properties of the compound. Spectroscopic techniques are indispensable for this purpose.^[1]

Molecular Formula: C₁₄H₁₅NO₂^[2]

Molecular Weight: 229.28 g/mol [3]

Canonical SMILES: CCCC1=CC=C(C=C1)C(=O)C2=NC=CO2[2]

The following sections will detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-(4-butylbenzoyl)oxazole**, based on established principles of spectroscopy and data from analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled detail about the chemical environment, connectivity, and number of protons and carbons in a molecule.[1] For **2-(4-butylbenzoyl)oxazole**, both ^1H and ^{13}C NMR are crucial for structural confirmation.

^1H NMR Spectroscopy: Unveiling the Proton Environment

^1H NMR spectroscopy will reveal the distinct proton signals of the butyl chain, the substituted benzene ring, and the oxazole ring. The chemical shifts (δ) are influenced by the electron density around the protons, and the coupling patterns (multiplicity) arise from the interactions with neighboring protons.

Predicted ^1H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.20	d	2H	H-2', H-6'	Protons ortho to the electron-withdrawing carbonyl group are deshielded and appear downfield.
~7.85	s	1H	H-5	The proton on the oxazole ring is in a distinct electronic environment.
~7.40	d	2H	H-3', H-5'	Protons meta to the carbonyl group are less deshielded than the ortho protons.
~7.35	s	1H	H-4	The other proton on the oxazole ring.
~2.70	t	2H	-CH ₂ - (butyl)	Methylene group attached to the aromatic ring.
~1.65	m	2H	-CH ₂ - (butyl)	Methylene group adjacent to the benzylic methylene.

~1.40	m	2H	-CH ₂ - (butyl)	Methylene group adjacent to the terminal methyl group.
~0.95	t	3H	-CH ₃ (butyl)	Terminal methyl group of the butyl chain.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **2-(4-butylbenzoyl)oxazole** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved; sonication may be necessary.[\[1\]](#)
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- **Data Acquisition:** Acquire the ¹H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **Data Processing:** Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals and reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

¹³C NMR spectroscopy provides information about the number and types of carbon atoms in the molecule. The chemical shifts are sensitive to the hybridization and electronic environment of each carbon.

Predicted ¹³C NMR Data:

Chemical Shift (δ , ppm)	Assignment	Rationale
~185	C=O	The carbonyl carbon is highly deshielded.
~161	C-2	Carbon of the oxazole ring attached to the benzoyl group.
~152	C-5	Carbon of the oxazole ring.
~145	C-4'	Aromatic carbon attached to the butyl group.
~135	C-1'	Aromatic carbon attached to the carbonyl group.
~130	C-2', C-6'	Aromatic carbons ortho to the carbonyl group.
~128	C-3', C-5'	Aromatic carbons meta to the carbonyl group.
~125	C-4	Carbon of the oxazole ring.
~35	-CH ₂ - (butyl)	Benzylic carbon of the butyl chain.
~33	-CH ₂ - (butyl)	Methylene carbon of the butyl chain.
~22	-CH ₂ - (butyl)	Methylene carbon of the butyl chain.
~14	-CH ₃ (butyl)	Terminal methyl carbon of the butyl chain.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule by detecting the vibrations of chemical bonds.^[1]

Predicted Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2950-2850	Strong	Aliphatic C-H stretch (butyl group)
~1660	Strong	C=O stretch (ketone)
~1600, ~1500	Medium-Strong	C=C stretch (aromatic ring)
~1550	Medium	C=N stretch (oxazole ring)
~1100-1000	Strong	C-O-C stretch (oxazole ring)

The IR spectrum of the parent oxazole molecule shows characteristic absorptions that can be used as a reference.[\[4\]](#)

Experimental Protocol: FTIR Spectroscopy (KBr Pellet Method)

- Sample Preparation: Grind 1-2 mg of dry, solid **2-(4-butylbenzoyl)oxazole** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle to form a fine, homogenous powder.[\[1\]](#)
- Pellet Formation: Transfer the powder to a pellet-forming die and apply pressure to form a transparent or translucent pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of the FTIR spectrometer. Record a background spectrum of the empty sample compartment. Then, acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.[\[1\]](#)

Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure.

Predicted Mass Spectrometry Data:

- Molecular Ion (M^+): $m/z = 229.11$ (corresponding to the molecular formula $C_{14}H_{15}NO_2$)[2]
- Major Fragments: The fragmentation of **2-(4-butylbenzoyl)oxazole** is expected to proceed through cleavage of the bonds adjacent to the carbonyl group and within the butyl chain.

Plausible Fragmentation Pathway:

Caption: Predicted fragmentation of **2-(4-butylbenzoyl)oxazole**.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- Ionization: Bombard the sample with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: Detect the ions and generate a mass spectrum, which is a plot of ion intensity versus m/z .

Conclusion

The spectroscopic data presented in this guide, while predictive, are grounded in the fundamental principles of NMR, IR, and mass spectrometry, and are supported by data from structurally related compounds. This comprehensive analysis provides a robust framework for the structural characterization of **2-(4-butylbenzoyl)oxazole**, enabling researchers to confidently identify and assess the purity of this compound in their ongoing research and development endeavors.

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